

A Technical Guide to High-Purity Domperidone-d6 for Research Applications

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Compound of Interest

Compound Name: Domperidone-d6

Cat. No.: B588569

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity **Domperidone-d6**, a crucial internal standard for the accurate quantification of domperidone in complex biological matrices. This document outlines key technical specifications from various suppliers, details a standard bioanalytical workflow, and offers a logical framework for selecting the most suitable supplier for your research needs.

Commercial Availability and Specifications of Domperidone-d6

Domperidone-d6 (CAS No. 1329614-18-7) is a deuterated analog of Domperidone, a peripheral dopamine D2 receptor antagonist. The six deuterium atoms are typically located on the propyl linking group, providing a stable isotopic label for use in mass spectrometry-based assays.^{[1][2][3]} Several commercial suppliers offer high-purity **Domperidone-d6** for research purposes. The following tables summarize the available quantitative data to facilitate a comparative assessment.

Supplier	Product Code	Purity (Chemical)	Isotopic Enrichment	Availability
GlpBio	GC47262	>99.00% [4]	Information not readily available	In Stock
Clearsynth	CS-O-03072	≥90% (HPLC) [5]	Information not readily available	In Stock
Toronto Research Chemicals (TRC) (distributed by LGC Standards)	TRC-D531102	>95% (HPLC) [6]	Information not readily available	In Stock
MedchemExpress	HY-B0411-S-d6	Typically >98% [7] [8]	Typically >98% [7] [8]	In Stock
Daicel Pharma Standards	DCTI-A-165	Information not readily available	Information not readily available	In Stock

Table 1: Comparison of Chemical Purity and Isotopic Enrichment of **Domperidone-d6** from Various Suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight
All Suppliers	1329614-18-7	C ₂₂ H ₁₈ D ₆ CIN ₅ O ₂	~431.95 g/mol

Table 2: General Chemical Properties of **Domperidone-d6**.

Experimental Protocol: Quantification of Domperidone in Human Plasma using Domperidone-d6 as an Internal Standard by LC-MS/MS

The following is a generalized protocol synthesized from various published methodologies for the bioanalysis of domperidone. Researchers should optimize and validate the method for their

specific instrumentation and matrix.

1. Sample Preparation (Protein Precipitation)

- To 100 μL of human plasma, add 20 μL of **Domperidone-d6** internal standard working solution (concentration to be optimized).
- Vortex mix for 30 seconds.
- Add 300 μL of acetonitrile (or methanol) to precipitate proteins.
- Vortex mix vigorously for 2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject a 5-10 μL aliquot into the LC-MS/MS system.

2. Liquid Chromatography (LC) Conditions

- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μm) is commonly used.
- Mobile Phase: A gradient elution with (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile is typical.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 30 - 40°C.

3. Mass Spectrometry (MS/MS) Conditions

- Ionization: Electrospray Ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).

- MRM Transitions (Precursor Ion → Product Ion):
 - Domperidone: m/z 426.2 → 175.1
 - **Domperidone-d6**: m/z 432.2 → 175.1 (or other stable product ion)
- Instrument Parameters: Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) and collision energy for maximum signal intensity.

4. Calibration and Quantification

- Prepare a series of calibration standards by spiking known concentrations of domperidone and a fixed concentration of **Domperidone-d6** into blank plasma.
- Analyze the calibration standards and unknown samples.
- Construct a calibration curve by plotting the peak area ratio of domperidone to **Domperidone-d6** against the concentration of domperidone.
- Determine the concentration of domperidone in the unknown samples from the calibration curve.

Visualizing Workflows and Logical Relationships

Bioanalytical Workflow for Domperidone Quantification

The following diagram illustrates the key steps in the bioanalytical method described above.

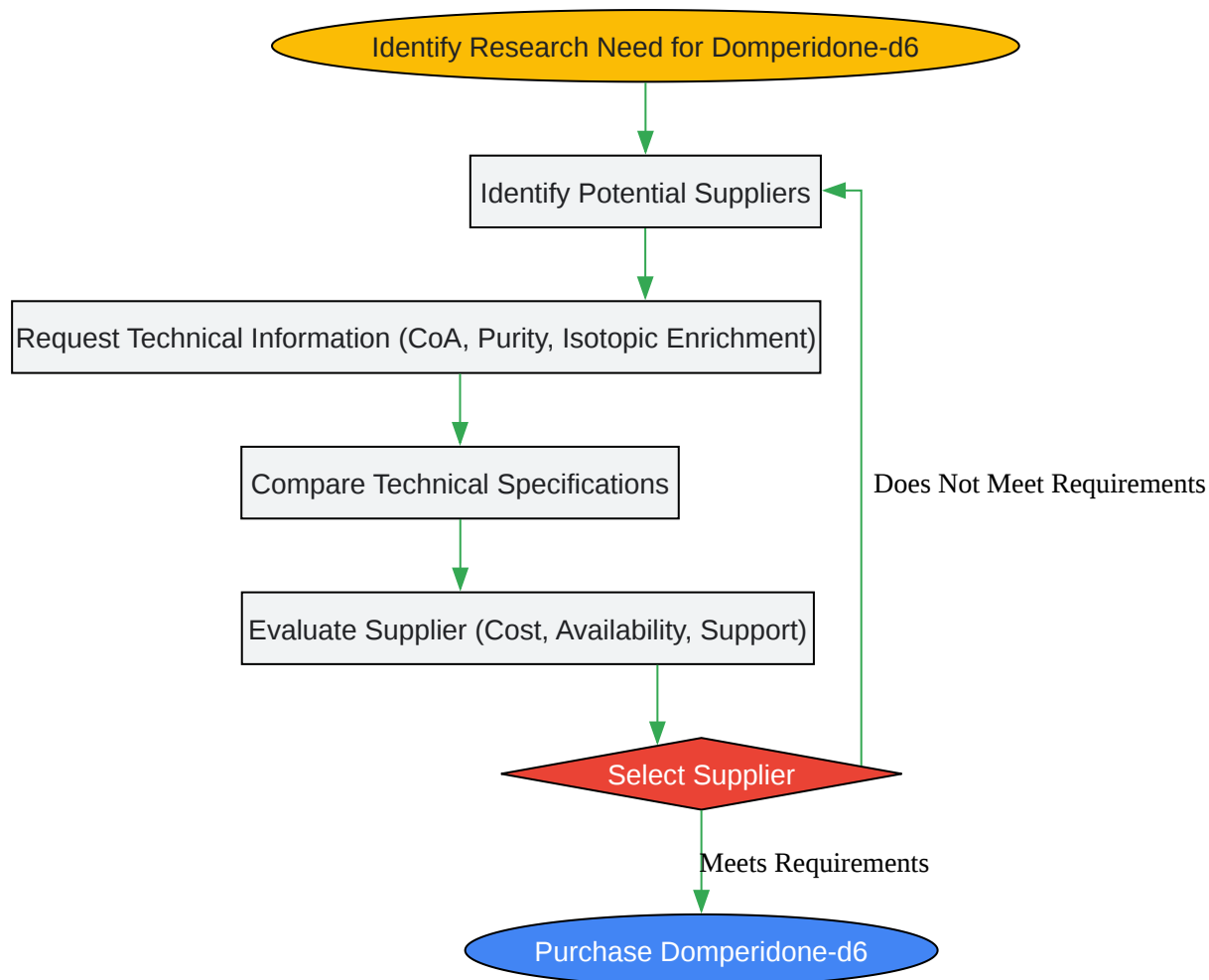


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Caption: Bioanalytical workflow for domperidone quantification.

Supplier Selection Workflow

This diagram provides a logical approach for selecting a commercial supplier of high-purity **Domperidone-d6**.



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Caption: Workflow for selecting a **Domperidone-d6** supplier.

This technical guide is intended to serve as a valuable resource for researchers utilizing **Domperidone-d6**. For the most accurate and up-to-date information, it is always recommended to consult the specific product documentation provided by the chosen supplier.

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References

- 1. EP3644995A1 - Deuterated domperidone compositions, methods, and preparation - Google Patents [patents.google.com]
- 2. CN108697700A - Deuterated domperidone composition and method for treating disorders - Google Patents [patents.google.com]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. glpbio.com [glpbio.com]
- 5. clearsynth.com [clearsynth.com]
- 6. Domperidone-d6 | CAS 1329614-18-7 | LGC Standards [lgcstandards.com]
- 7. MedChemExpress - Isotope-Labeled Compounds | Lucerna-Chem AG [lucerna-chem.ch]
- 8. file.medchemexpress.com [file.medchemexpress.com]
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